

Technical Support Center: Control of Risperidone Impurity G

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Compound of Interest

Compound Name: 9-Keto Risperidone

CAS No.: 1189516-65-1

Cat. No.: B565164

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Welcome to the technical support resource for the synthesis of Risperidone. This guide is designed for researchers, scientists, and drug development professionals to understand, control, and troubleshoot the formation of Risperidone Impurity G. As your dedicated application scientist, my goal is to provide not just protocols, but the underlying scientific rationale to empower your process development.

Introduction to Risperidone and Impurity G

Risperidone, chemically known as 3-[2-[4-(6-fluoro-1,2-benzisoxazol-3-yl)-1-piperidinyl]-ethyl]-6,7,8,9-tetrahydro-2-methyl-4H-pyrido[1,2-a]pyrimidin-4-one, is a potent second-generation antipsychotic agent.^{[1][2]} Its efficacy and safety profile are paramount, making the control of impurities a critical aspect of its synthesis.

One of the key process-related impurities is Impurity G, chemically identified as 3-[2-[4-(4-fluoro-2-hydroxybenzoyl)piperidin-1-yl]ethyl]-2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one.^{[3][4][5]} This impurity, also known as the Risperidone hydroxy keto analogue,

arises from the hydrolytic cleavage of the benzisoxazole ring in the Risperidone molecule.^{[1][6]} Its structural similarity to the active pharmaceutical ingredient (API) and potential impact on the final product's quality and safety profile necessitate stringent control.

This guide provides a comprehensive overview of the formation mechanism of Impurity G, proactive control strategies, and reactive troubleshooting procedures.

Frequently Asked Questions (FAQs)

Here we address the most common questions encountered during the synthesis of Risperidone concerning Impurity G.

Q1: What is the primary source of Risperidone Impurity G?

A1: Extensive investigation has shown that Risperidone Impurity G is a process-related impurity that primarily originates from an impurity present in a key starting material (KSM).^[1] The main synthetic route to Risperidone involves the alkylation of 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole (let's call this KSM-1) with 3-(2-chloroethyl)-6,7,8,9-tetrahydro-2-methyl-4H-pyrido[1,2-a]pyrimidin-4-one (KSM-2).^{[7][8]} If KSM-1 is contaminated with its own precursor or a related substance where the benzisoxazole ring is not properly formed, this contaminant will react with KSM-2 to form Impurity G in the final step.^[1] Therefore, the control strategy begins with the raw materials.^[9]

Q2: Can the reaction conditions in the final synthetic step influence the formation of Impurity G?

A2: While the primary source is an upstream impurity, the final condensation reaction conditions can play a secondary role. The formation of Impurity G involves the cleavage of the benzisoxazole moiety.^[6] Harsh conditions, such as excessively high temperatures, prolonged reaction times, or the use of a strong base where a milder one would suffice, can promote degradation of the desired product, Risperidone, into Impurity G.^{[10][11]} It is crucial to optimize the reaction to be efficient enough to consume the starting materials without being so forceful as to degrade the product.

Q3: What analytical methods are recommended for the detection and quantification of Impurity G?

A3: High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for monitoring the levels of Impurity G.^[12] A well-developed, stability-indicating HPLC method can effectively separate Impurity G from Risperidone and other related substances. More advanced techniques like Ultra-Performance Liquid Chromatography (UPLC) offer faster analysis times and improved resolution.^{[13][14]} Mass Spectrometry (MS) is invaluable for the initial identification and structural confirmation of impurities.^[15]

Q4: What are the typical acceptance criteria for Impurity G in the final API?

A4: The specific limits for any impurity are dictated by pharmacopeial monographs (e.g., USP, Ph. Eur.) and regulatory guidelines established by bodies like the ICH. According to ICH Q3A(R) guidelines, for a new drug substance, an impurity present at a level of $\geq 0.10\%$ should be reported, and if present at $\geq 0.15\%$ or a lower, justified threshold, it must be identified and characterized.^[8] Qualification, which involves gathering toxicological data, is required for impurities above this level. Therefore, a typical target for an identified impurity like Impurity G would be to control it to not more than 0.15%.

Proactive Control & Troubleshooting Guide

Effective impurity control is proactive, not reactive. The following sections provide strategies to prevent the formation of Impurity G and a guide to troubleshoot its presence.

The Criticality of Raw Material Control

The most effective control point for Impurity G is at the source.^{[1][16][17]}

- **Vendor Qualification:** Work with suppliers who can provide a detailed impurity profile of their 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole (KSM-1). Understanding their synthetic route for the KSM is crucial.^[18]
- **Incoming Material Specification:** Your in-house specification for KSM-1 must include a specific limit for the key precursor impurity that leads to Impurity G. This requires synthesizing a reference standard for the precursor impurity to accurately quantify it.
- **Pre-emptive Purification:** If sourcing high-purity KSM-1 is challenging, consider implementing a purification step (e.g., recrystallization or column chromatography) for this raw material before it enters the final synthetic step.

Synthesis and Process Optimization

Optimizing the final reaction step can minimize the carry-over of the precursor impurity and prevent degradation of Risperidone.

- **Base Selection:** The condensation reaction is typically performed in the presence of an inorganic base like sodium carbonate (Na_2CO_3).^{[7][8]} The strength and stoichiometry of the base should be carefully controlled. An excess of a very strong base could promote side reactions.
- **Temperature and Time:** The reaction should be run at the lowest temperature and for the shortest time necessary for completion. Monitor the reaction progress by HPLC to identify the point of maximum Risperidone formation and minimum impurity generation. Overheating or prolonged reflux can lead to product degradation.^[18]
- **Solvent System:** The choice of solvent (e.g., isopropanol, acetonitrile, water) can influence reaction kinetics and impurity profiles.^{[7][10]} The selected solvent should provide good solubility for the reactants while allowing for the precipitation of a high-purity product upon cooling.

Troubleshooting Workflow for High Impurity G Levels

If a batch analysis reveals Impurity G levels above the acceptance criteria, follow this logical troubleshooting workflow.

graph TD; A[High Impurity G Detected in Final API] --> B[Analyze Retained Sample of KSM-1]; B --> C[Is KSM-1 Contaminated?]; C --> D[Yes: Root Cause is Raw Material]; D --> E[Action: Reject KSM-1 Batch. Re-qualify Vendor. Implement KSM-1 Purification.]; E --> C; C --> F[No: Root Cause is Process-Related]; F --> G[Review Batch Manufacturing Record]; G --> H[Were there Deviations in Temperature, Time, or Reagent Stoichiometry?]; H --> I[Yes: Address Process Deviation]; I --> J[No: Process is Not Robust]; J --> K[Action: Re-optimize Reaction Conditions. Investigate Degradation During Work-up.]; subgraph Legend; direction LR; L1[Start]; L2[Decision]; L3[Process]; L4[Action/Conclusion]; end; style A fill:#EA4335,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF; style B fill:#F1F3F4,stroke:#5F6368,stroke-width:1px,fontcolor:#202124; style F fill:#F1F3F4,stroke:#5F6368,stroke-width:1px,fontcolor:#202124; style G fill:#F1F3F4,stroke:#5F6368,stroke-width:1px,fontcolor:#202124; style C fill:#F1F3F4,stroke:#5F6368,stroke-width:1px,fontcolor:#202124; style K fill:#FBBC05,stroke:#202124,stroke-width:1px,fontcolor:#202124;

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fill:#34A853,stroke:#202124,stroke-width:2px,fontcolor:#FFFFFF Caption: Troubleshooting workflow for out-of-spec Impurity G.

Experimental Protocols & Data

Reference HPLC Method for Impurity Profiling

This is a general-purpose method; it must be fully validated for your specific equipment and sample matrices.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm packing
Mobile Phase A	10 mM Potassium Dihydrogen Phosphate, pH adjusted to 3.5
Mobile Phase B	Acetonitrile
Gradient	Time 0: 30% B; Time 25: 70% B; Time 30: 30% B
Flow Rate	1.0 mL/min
Column Temp.	40°C
Detection	UV at 276 nm ^[12]
Injection Vol.	10 µL
Diluent	Methanol:Water (50:50)

Note: Risperidone typically elutes around 10-12 minutes, with Impurity G eluting slightly earlier under these conditions. Relative retention times must be confirmed with reference standards.

Protocol for Crude Risperidone Purification

If a batch of crude Risperidone contains unacceptable levels of Impurity G (e.g., 0.25%), a recrystallization step can be highly effective.[\[1\]](#)

- **Dissolution:** Charge the crude Risperidone (1 part by weight) into a suitable reactor. Add a solvent mixture, such as Isopropyl Alcohol (IPA) and Dimethylformamide (DMF) (e.g., 8-10 parts by volume, in a 9:1 ratio).[\[10\]](#)
- **Heating:** Heat the mixture to 70-80°C with stirring until a clear solution is obtained.[\[10\]](#)
- **Carbon Treatment (Optional):** If the solution is colored, add activated charcoal (approx. 2% w/w) and stir at temperature for 30 minutes to remove color and other impurities.
- **Filtration:** Filter the hot solution through a fine filter (e.g., celite bed) to remove the charcoal and any particulate matter.
- **Crystallization:** Slowly cool the filtrate to 0-5°C over 2-4 hours with gentle stirring. Hold at this temperature for at least 2 hours to ensure maximum crystallization.
- **Isolation:** Filter the resulting solid product. Wash the cake with chilled IPA (1-2 parts by volume).
- **Drying:** Dry the purified Risperidone under vacuum at 60-65°C until a constant weight is achieved.[\[10\]](#)
- **Analysis:** Analyze the final product by HPLC to confirm the level of Impurity G is within specification (typically <0.10%).

Mechanistic Visualizations

Risperidone Synthesis and Impurity G Formation Pathway

The following diagram illustrates the primary synthetic pathway and the origin of Impurity G.

```
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```

Caption: Formation of Risperidone and Impurity G from KSMs.

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